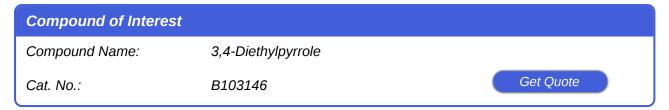


Technical Guide: Physicochemical Properties of 3,4-Diethylpyrrole

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3,4-Diethylpyrrole is a substituted pyrrole derivative that serves as a crucial building block in the synthesis of more complex macrocyclic compounds such as porphyrins and their analogues.[1] Its specific substitution pattern makes it a valuable precursor in the development of novel pharmaceuticals and materials. This document provides a concise overview of its core molecular properties and the standard methodologies used for their determination.

Molecular Formula and Weight

The fundamental physicochemical properties of **3,4-Diethylpyrrole** are summarized below. These values are foundational for stoichiometric calculations in synthesis, analytical characterization, and formulation development.

Data Summary Table



Property	Value	Reference
Molecular Formula	C ₈ H ₁₃ N	[1][2][3][4][5]
Molecular Weight	123.20 g/mol	[2][4][5]
Exact Mass	123.1048 g/mol	[4][6]
CAS Number	16200-52-5	[1][2]

Logical Relationship of Molecular Properties

The relationship between the chemical compound, its elemental composition (molecular formula), and its resulting molecular weight is a cornerstone of chemical science. The following diagram illustrates this direct logical flow for **3,4-Diethylpyrrole**.



Figure 1: Core Properties of 3,4-Diethylpyrrole

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Experimental Protocols for Determination

The molecular formula and weight of a compound like **3,4-Diethylpyrrole** are confirmed through standard analytical techniques. The following are representative experimental methodologies.

- 4.1 Mass Spectrometry for Molecular Weight and Formula Verification
- Objective: To determine the accurate mass of the molecule and confirm its elemental composition.
- Methodology:



- Sample Preparation: A dilute solution of 3,4-Diethylpyrrole is prepared in a volatile organic solvent (e.g., methanol or acetonitrile).
- Ionization: The sample is introduced into a high-resolution mass spectrometer (HRMS), typically using a soft ionization technique like Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI) to generate protonated molecular ions [M+H]+.
- Mass Analysis: The mass-to-charge ratio (m/z) of the ion is measured with high precision (typically to four or five decimal places).
- Data Analysis: The measured exact mass is compared to the theoretical exact mass calculated for the proposed formula (C₈H₁₃N). The resulting mass error, typically in partsper-million (ppm), is used to confirm or refute the elemental composition. The monoisotopic mass for C₈H₁₃N is 123.1048 Da, which would be the expected primary signal in HRMS.[4][6]

4.2 Elemental Analysis

- Objective: To determine the percentage composition of carbon, hydrogen, and nitrogen in the sample.
- Methodology:
 - Sample Preparation: A precisely weighed sample of pure 3,4-Diethylpyrrole is placed in a tin capsule.
 - Combustion: The sample is combusted at high temperatures (typically ~900-1000 °C) in the presence of excess oxygen. This process converts carbon to CO₂, hydrogen to H₂O, and nitrogen to N₂ gas.
 - Separation and Detection: The resulting gases are passed through a separation column and quantified using a thermal conductivity detector.
 - Data Analysis: The instrument software calculates the percentage of C, H, and N in the original sample. These experimental percentages are then compared to the theoretical percentages calculated from the molecular formula (C₈H₁₃N):



- Carbon (C): (8 * 12.011) / 123.20 = 77.99%
- Hydrogen (H): (13 * 1.008) / 123.20 = 10.63%
- Nitrogen (N): (1 * 14.007) / 123.20 = 11.37%

The workflow for these confirmatory analyses is depicted in the following diagram.

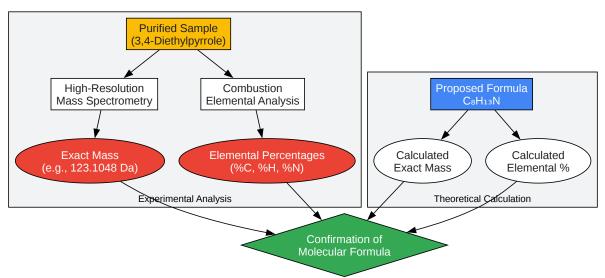


Figure 2: Workflow for Structural Confirmation

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